

2-Fluoro-5-(trifluoromethyl)benzyl chloride safety and handling precautions

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Compound of Interest

Compound Name: 2-Fluoro-5-(trifluoromethyl)benzyl
chloride

Cat. No.: B1302176

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An In-depth Technical Guide to the Safe Handling and Application of **2-Fluoro-5-(trifluoromethyl)benzyl chloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction: A Valuable Reagent Demanding Respect

2-Fluoro-5-(trifluoromethyl)benzyl chloride (CAS No. 883543-26-8) is a fluorinated aromatic compound of significant interest in medicinal chemistry and agrochemical synthesis.^[1] Its structure, featuring both a fluorine atom and a trifluoromethyl (-CF₃) group, allows for the introduction of these moieties into target molecules, often enhancing metabolic stability, lipophilicity, and binding affinity.^{[1][2]} The benzylic chloride functional group is a reactive handle, primarily for nucleophilic substitution reactions, making it a versatile building block for creating complex molecular architectures.^[1]

However, the very chemical reactivity that makes this compound a valuable synthetic intermediate also renders it hazardous. Understanding its properties and adhering to rigorous safety protocols is not merely a matter of regulatory compliance but a fundamental prerequisite for ensuring the safety of laboratory personnel and the integrity of research. This guide provides a comprehensive overview of the hazards, handling procedures, and emergency

responses associated with **2-Fluoro-5-(trifluoromethyl)benzyl chloride**, grounded in an understanding of its underlying chemical nature.

Section 1: Hazard Identification and Risk Assessment

2-Fluoro-5-(trifluoromethyl)benzyl chloride, and its structural isomers, are classified as hazardous chemicals, presenting multiple physical and health risks.^{[3][4]} The primary hazards stem from its corrosive nature and its reactivity, particularly with nucleophiles such as water. It is classified as a lachrymator, a substance that irritates the eyes and causes tearing.^{[4][5]}

The hazardous properties are a direct consequence of its molecular structure. The benzylic chloride is susceptible to hydrolysis, reacting with moisture (e.g., on mucous membranes of the eyes, skin, or respiratory tract) to produce hydrochloric acid (HCl), leading to severe irritation and chemical burns. The presence of electron-withdrawing fluorine and trifluoromethyl groups can further influence the reactivity of the benzylic position.

Table 1: GHS Hazard Classification Summary for Structurally Similar Benzyl Chlorides

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid[3][4]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[3]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage[6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[7][8]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[7]
May be Corrosive to Metals	Category 1	H290: May be corrosive to metals[7]
Hazardous to the Aquatic Environment (Long-Term)	Category 1	H410: Very toxic to aquatic life with long lasting effects[7]

Data synthesized from Safety Data Sheets for 2-(Trifluoromethyl)benzyl chloride and 4-(Trifluoromethyl)benzyl chloride.

Section 2: Physicochemical Properties and Reactivity Profile

A thorough understanding of the compound's physical and chemical properties is essential for safe handling and use in experimental design.

Table 2: Physicochemical Properties

Property	Value	Source
CAS Number	883543-26-8	[9]
Molecular Formula	C ₈ H ₅ ClF ₄	[1]
Molecular Weight	~212.57 g/mol	[1]
Appearance	Liquid	[10]
Boiling Point	69 °C / 156.2 °F (for 2-(Trifluoromethyl)benzyl chloride)	[3]

| Incompatible Materials | Strong bases, alcohols, amines, oxidizing agents, metals.[3][4] |

Reactivity Insights: The core reactivity of **2-Fluoro-5-(trifluoromethyl)benzyl chloride** involves the benzylic chloride group. This functional group is an excellent electrophile, readily undergoing S_N2 reactions with a wide range of nucleophiles.

- **Reaction with Nucleophiles:** It will react exothermically with nucleophiles like amines, alcohols, and thiols.[1] These reactions must be controlled, typically by slow addition of the reagent and temperature management.
- **Hydrolysis:** The compound reacts with water, including atmospheric moisture, to produce the corresponding benzyl alcohol and corrosive hydrogen chloride gas. This reactivity is the primary cause of its corrosive nature and lachrymatory effects.[11]
- **Incompatibility with Bases:** Strong bases can promote elimination reactions (to form a styrene derivative) or hydrolysis.
- **Hazardous Decomposition:** Upon combustion, it can decompose to release highly toxic and corrosive gases, including carbon monoxide (CO), carbon dioxide (CO₂), hydrogen chloride (HCl), and gaseous hydrogen fluoride (HF).[3][4]

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to protection, starting with engineering controls and supplemented by appropriate PPE, is mandatory.

1. Engineering Controls:

- **Chemical Fume Hood:** All handling of **2-Fluoro-5-(trifluoromethyl)benzyl chloride**, including weighing, transferring, and use in reactions, must be performed inside a certified chemical fume hood. This is critical to prevent inhalation of its vapors, which are corrosive to the respiratory tract.[5]
- **Safety Shower and Eyewash Station:** An operational and easily accessible safety shower and eyewash station must be located in the immediate vicinity of the work area.[3] Regular testing of this equipment is essential.

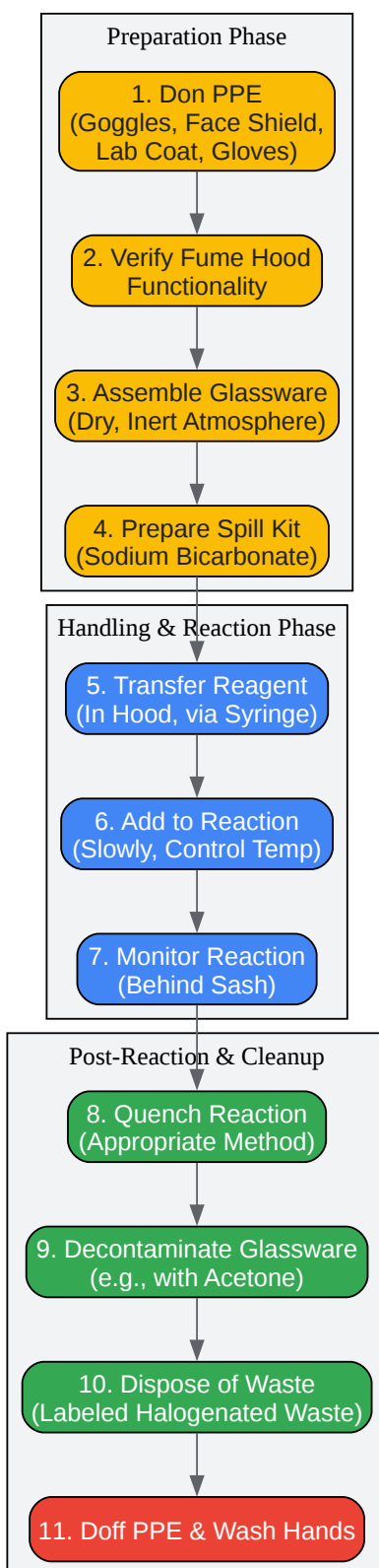
2. Personal Protective Equipment (PPE): PPE is the last line of defense and must be selected carefully for chemical compatibility.

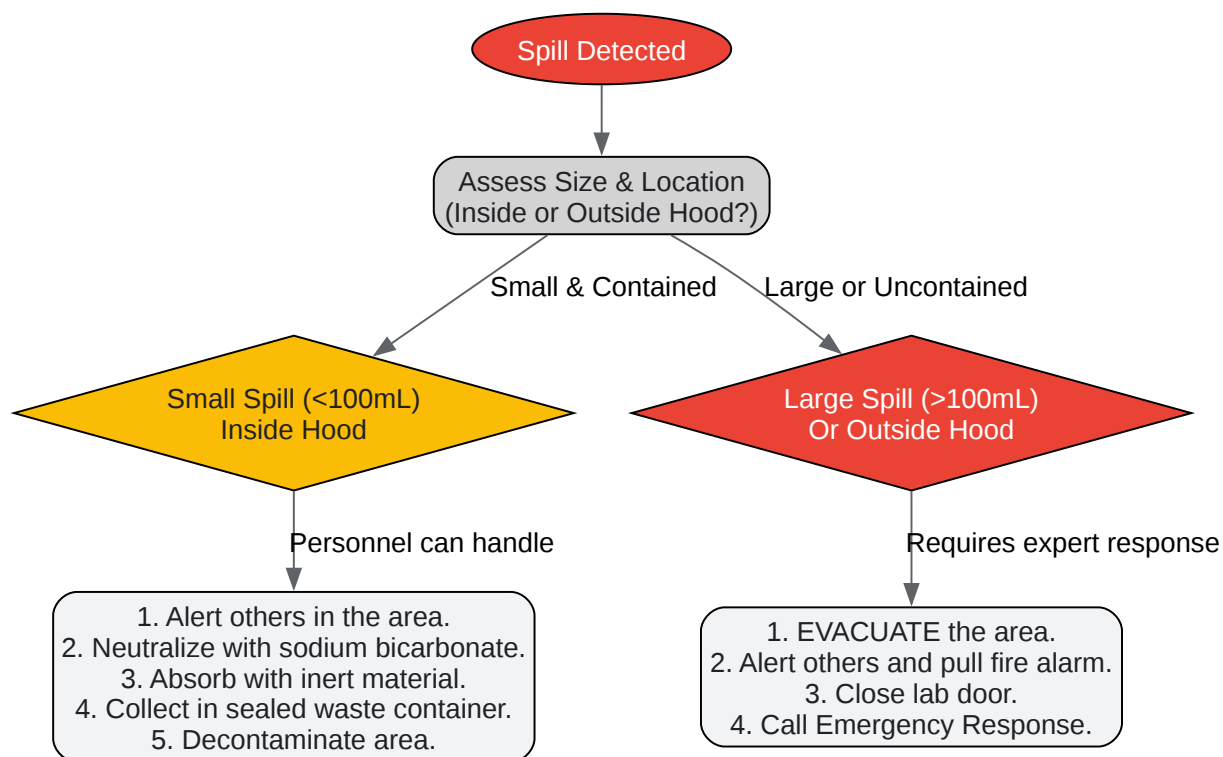
- **Eye and Face Protection:** Chemical safety goggles are mandatory. Given the severe corrosive potential, a full face shield worn over safety goggles is strongly recommended, especially when handling larger quantities (>25 mL) or during initial container opening.
- **Skin Protection:**
 - **Gloves:** Standard nitrile gloves may not provide sufficient protection for prolonged contact. It is advisable to use a heavier-duty glove (e.g., butyl rubber or Viton) or double-gloving with nitrile gloves, changing the outer glove immediately upon any suspected contact.[4] Always consult the glove manufacturer's compatibility chart.
 - **Lab Coat:** A flame-resistant lab coat is required. Ensure it is fully buttoned with sleeves rolled down.
 - **Protective Clothing:** For larger scale operations, chemically resistant aprons and sleeves should be utilized. Do not wear shorts or open-toed shoes in the laboratory.
- **Respiratory Protection:** If there is any risk of exposure outside of a functioning fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.[3] Respirator use must be in accordance with a formal respiratory protection program, including fit-testing.

Section 4: Standard Operating Procedure (SOP) for Safe Handling

The following procedure outlines the critical steps for safely using this reagent in a typical laboratory synthesis.

Experimental Workflow: Safe Handling Protocol





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